

A Comparative Guide to the Spectroscopic Characterization of 2-Fluoroacrylic Acid Derivatives

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Compound of Interest

Compound Name: 2-Fluoroacrylic acid

CAS No.: 74893-46-2

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the spectroscopic characteristics of **2-fluoroacrylic acid** and its derivatives against non-fluorinated acrylic acid analogues. Experimental data from Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) are presented to highlight the influence of fluorine substitution on key spectral features. Detailed experimental protocols are provided to support the reproducibility of these findings.

Spectroscopic Data Comparison

The introduction of a fluorine atom at the α -position of the acrylic acid backbone significantly influences the electronic environment of the molecule. This is reflected in the distinct spectroscopic signatures observed in NMR, IR, and Mass Spectrometry.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structural details of **2-fluoroacrylic acid** derivatives. The presence of the ^{19}F nucleus provides an additional spectroscopic handle for characterization. Below is a comparison of ^1H , ^{13}C , and ^{19}F NMR data for **2-fluoroacrylic acid** and its derivatives against acrylic acid and its esters.

Table 1: ^1H NMR Chemical Shifts (δ , ppm)

Compound	H α (gem-F)	H β (cis to COOR)	H β (trans to COOR)	Other Protons
Acrylic Acid	-	6.14	5.96	12.0 (COOH)[1]
Methyl Acrylate	-	6.13	5.82	3.76 (OCH ₃)[2]
2-Fluoroacrylic Acid	5.1-5.5 (dd)	6.0-6.2 (dd)	5.7-5.9 (dd)	9.0-12.0 (br s, COOH)
2-(Trifluoromethyl) acrylic acid	6.85 (q)	6.55 (q)	-	-

Table 2: ^{13}C NMR Chemical Shifts (δ , ppm)

Compound	C α	C β	C=O	Other Carbons
Acrylic Acid	129.3	130.8	169.0	-
Methyl Acrylate	128.5	130.3	166.3	51.7 (OCH ₃)[2]
2-Fluoroacrylic Acid	150-155 (d)	105-110 (d)	163-167 (d)	-
2-(Trifluoromethyl) acrylic acid	135.8 (q)	128.7 (q)	164.2	122.5 (q, CF ₃)

Table 3: ^{19}F NMR Chemical Shifts (δ , ppm, referenced to CFCI₃)

Compound	Chemical Shift (δ , ppm)
2-Fluoroacrylic acid	-110 to -120
Phenyl 2-fluoroacrylate	-115.3
trans-2-Fluoro-3-chloroacrylic acid	-125.8[3]
2-(Trifluoromethyl)acrylic acid	-60 to -70

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The C=O and C=C stretching frequencies are of particular interest in acrylic acid derivatives.

Table 4: Key IR Absorption Frequencies (cm^{-1})

Compound	$\nu(\text{C=O})$	$\nu(\text{C=C})$	Other Key Absorptions
Acrylic Acid	~ 1702 [4]	~ 1635	2500-3300 (br, O-H) [4]
Methyl Acrylate	~ 1725	~ 1635	1170-1200 (C-O stretch)
2-Fluoroacrylic Acid	$\sim 1720-1740$	$\sim 1650-1670$	1100-1200 (C-F stretch)
2-(Trifluoromethyl)acrylic acid	~ 1730	~ 1640	1100-1300 (CF_3 stretches)[2]

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation patterns of the compounds.

Table 5: Mass Spectrometry Data (m/z)

Compound	Molecular Ion [M] ⁺	Key Fragment Ions
Acrylic Acid	72.02	55 [M-OH] ⁺ , 45 [COOH] ⁺
Methyl Acrylate	86.04	55 [M-OCH ₃] ⁺ , 59 [COOCH ₃] ⁺
2-Fluoroacrylic Acid	90.01	71 [M-F] ⁺ , 45 [COOH] ⁺
2-(Trifluoromethyl)acrylic acid	140.01	121 [M-F] ⁺ , 95 [M-COOH] ⁺ , 69 [CF ₃] ⁺

Experimental Protocols

Detailed methodologies are crucial for obtaining reliable and comparable spectroscopic data.

NMR Spectroscopy

- **Sample Preparation:** Samples are typically dissolved in a deuterated solvent (e.g., CDCl₃, DMSO-d₆, D₂O) to a concentration of 5-10 mg/mL.^[5] An internal standard such as tetramethylsilane (TMS) for ¹H and ¹³C NMR, or a suitable fluorinated compound for ¹⁹F NMR, may be added for chemical shift referencing.^[5]
- **¹H NMR Spectroscopy:** Spectra are acquired on a 300-600 MHz spectrometer. Standard parameters include a 30-degree pulse width, a relaxation delay of 1-5 seconds, and an appropriate number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- **¹³C NMR Spectroscopy:** Spectra are acquired on the same instrument, often using a proton-decoupled pulse sequence. A larger number of scans (128 or more) and a longer relaxation delay may be necessary due to the lower natural abundance and longer relaxation times of the ¹³C nucleus.
- **¹⁹F NMR Spectroscopy:** ¹⁹F NMR spectra are typically acquired with proton decoupling.^[6] A wider spectral width is used compared to ¹H NMR due to the larger chemical shift range of fluorine.^[6]

IR Spectroscopy (Attenuated Total Reflectance - ATR)

- **Sample Preparation:** For liquid samples, a single drop is placed directly on the ATR crystal. For solid samples, a small amount of the finely ground powder is placed on the crystal and

pressure is applied to ensure good contact.^[7]

- **Data Acquisition:** A background spectrum of the clean, empty ATR crystal is recorded first. The sample spectrum is then acquired, typically by co-adding 16-32 scans at a resolution of 4 cm^{-1} . The background spectrum is then automatically subtracted from the sample spectrum.

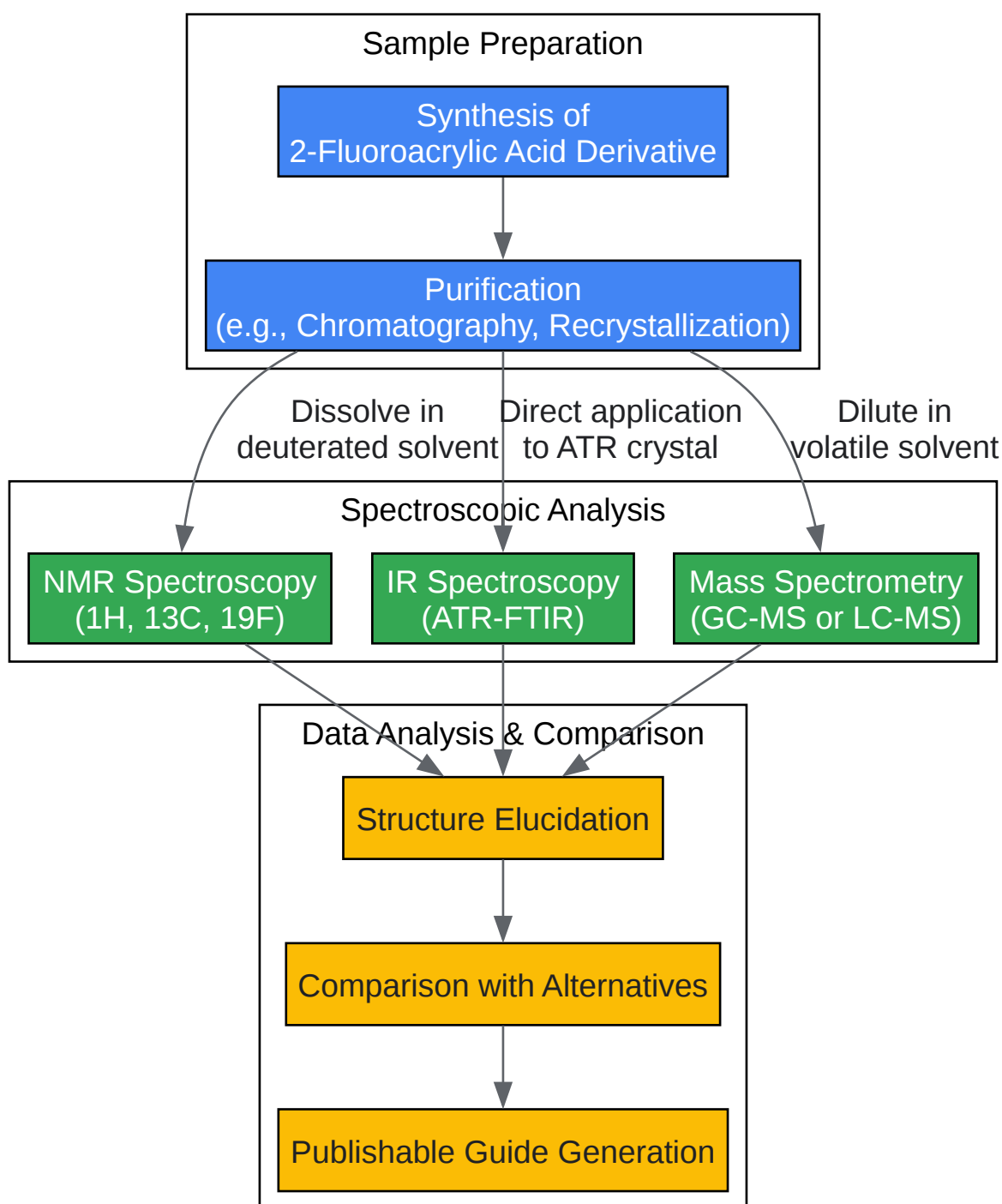
Gas Chromatography-Mass Spectrometry (GC-MS)

- **Sample Preparation:** For volatile derivatives like esters, samples can be diluted in a suitable solvent (e.g., dichloromethane, ethyl acetate) to a concentration of approximately 1 mg/mL. For carboxylic acids, derivatization to a more volatile ester (e.g., methyl or trimethylsilyl ester) may be necessary prior to analysis.^{[8][9]}
- **GC Conditions:** A typical setup uses a non-polar capillary column (e.g., DB-5ms). The oven temperature is programmed to ramp from a low initial temperature (e.g., 50°C) to a final temperature (e.g., 250°C) to ensure separation of components. Helium is used as the carrier gas.^[9]
- **MS Conditions:** Electron ionization (EI) at 70 eV is commonly used. The mass spectrometer scans a mass range of m/z 40-400. The resulting mass spectra provide the molecular ion peak and characteristic fragmentation patterns.^[9]

Visualized Workflows and Pathways

Experimental Workflow for Spectroscopic Characterization

The following diagram illustrates a typical workflow for the comprehensive spectroscopic characterization of a novel **2-fluoroacrylic acid** derivative.

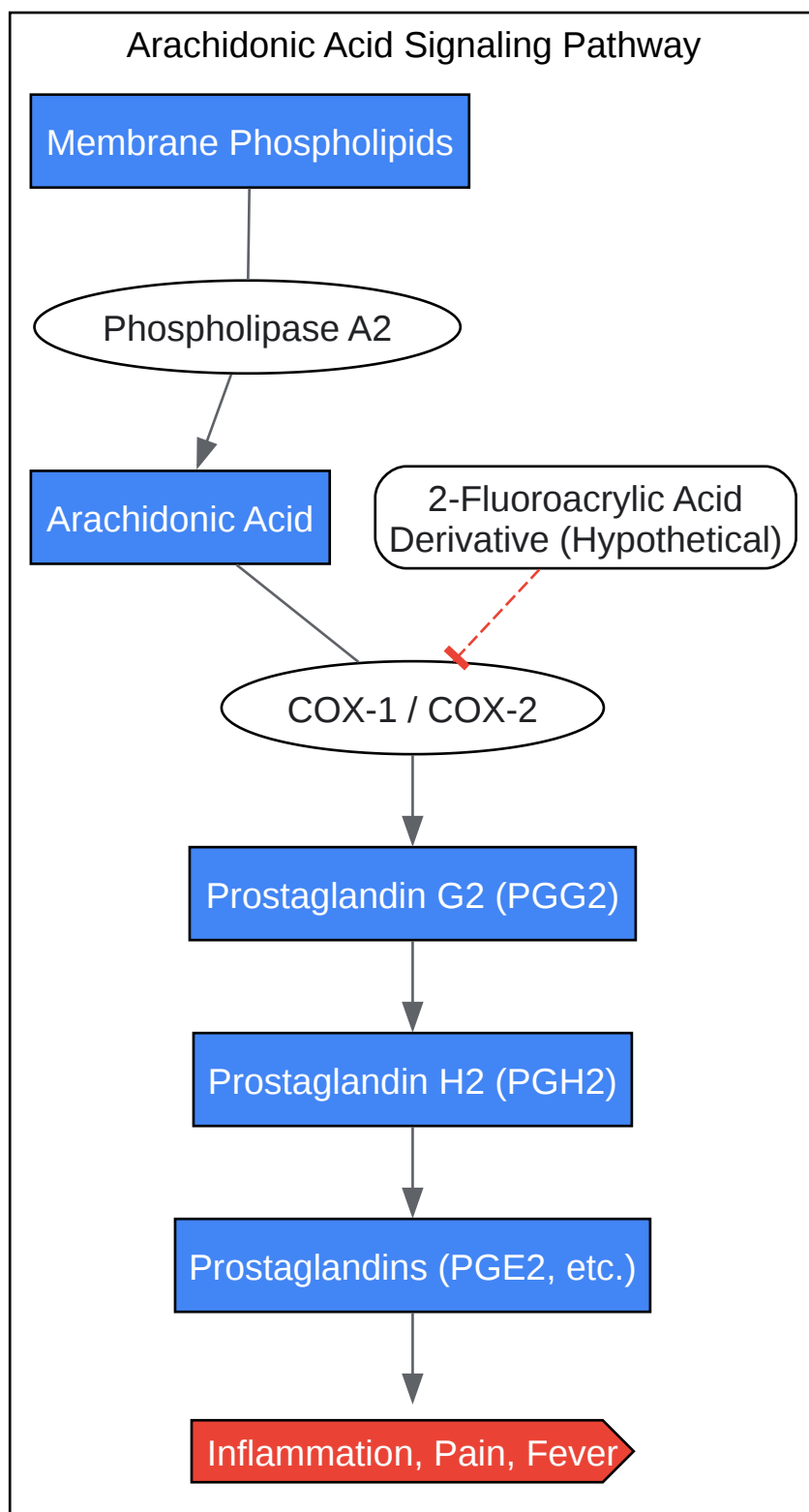


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Caption: Workflow for Spectroscopic Characterization.

Potential Signaling Pathway Inhibition

Fluorinated organic acids, including derivatives of 2-fluorobenzoic acid, have been investigated as inhibitors of cyclooxygenase (COX) enzymes, which are key players in the inflammatory response.[10] The following diagram illustrates the simplified arachidonic acid signaling pathway and the potential point of inhibition by such compounds.



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Caption: COX Enzyme Inhibition by Fluorinated Acids.

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